

# Introduction: Understanding the Hazard Profile of a Key Chemical Intermediate

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## Compound of Interest

Compound Name: 3-Chloro-1,1-diethoxypropane

Cat. No.: B132063

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**3-Chloro-1,1-diethoxypropane** (CAS No: 35573-93-4), also known as 3-chloropropionaldehyde diethyl acetal, is a halogenated ether used as an intermediate in various chemical syntheses.<sup>[1][2][3]</sup> For researchers, scientists, and drug development professionals, a comprehensive understanding of its hazard profile is not merely a regulatory formality but a cornerstone of safe laboratory practice and risk management. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the standardized framework for this understanding.

This guide provides an in-depth analysis of the GHS classification of **3-Chloro-1,1-diethoxypropane**. Moving beyond a simple recitation of hazard codes, we will explore the causality behind each classification, the experimental principles used for determination, and the practical application of this knowledge in a professional research setting.

## Part 1: Core Hazard Classification and Scientific Rationale

The GHS classification for **3-Chloro-1,1-diethoxypropane** is consistently reported across multiple safety data sheets and chemical databases.<sup>[1][2][4]</sup> The primary hazards are categorized into physical and health-related risks.

### Physical Hazards: Flammability

**3-Chloro-1,1-diethoxypropane** is classified as a Flammable liquid, Category 3.<sup>[2][4]</sup>

- Hazard Statement (H226): Flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[4\]](#)

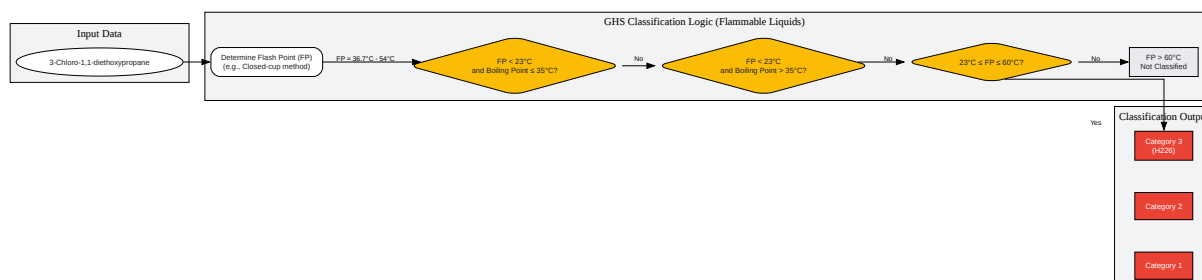
Causality and Experimental Basis: The classification of flammable liquids under GHS is determined by their flash point—the lowest temperature at which vapors of the material will ignite in the presence of an ignition source. For Category 3, the criteria are a flash point greater than or equal to 23 °C and less than or equal to 60 °C.

Available data for **3-Chloro-1,1-diethoxypropane** places its flash point squarely within this range, although sources show minor variations. This underscores the importance of consulting multiple data points while recognizing that the resulting classification remains consistent.

Table 1: Physical Properties Related to Flammability

Property	Value	Source
Flash Point	54 °C (129.2 °F)	ECHEMI <a href="#">[2]</a>
36.7 °C (98 °F)	ChemSrc, ChemBK <a href="#">[5]</a> <a href="#">[6]</a>	
Boiling Point	84 °C @ 25 mmHg	ECHEMI, ChemBK <a href="#">[2]</a> <a href="#">[6]</a>
Physical State	Clear, colorless liquid	ECHEMI, Alfa Aesar <a href="#">[2]</a> <a href="#">[3]</a>

The logical process for this classification is straightforward, as illustrated below. This decision-making workflow is a fundamental component of chemical hazard assessment.



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Caption: GHS classification workflow for flammable liquids.

## Health Hazards: Irritation Potential

The primary health risks associated with this compound are irritant effects on the skin and eyes, with a potential for respiratory irritation.

- Skin Irritation, Category 2 (H315): Causes skin irritation.[1][2][4]
- Serious Eye Irritation, Category 2A (H319): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity, Single Exposure, Category 3 (H335): May cause respiratory irritation.[1][2][4]

Causality and Self-Validating Protocols: While specific in vivo animal test data (e.g., Draize test) for **3-Chloro-1,1-diethoxypropane** is not publicly available, these classifications are highly reliable.[2] Modern toxicological assessment, driven by ethical considerations and regulatory acceptance (e.g., REACH), relies heavily on validated in vitro methods. These methods provide a self-validating system for predicting human hazard by using reconstructed human tissues. The classifications for skin and eye irritation are almost certainly derived from such assays.

#### Protocol Spotlight: In Vitro Skin Irritation Testing (Basis for H315 Classification)

The determination of skin irritation potential is performed following methodologies like the OECD Test Guideline 439.[7] This test uses a Reconstructed Human Epidermis (RhE) model, a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper layers of human skin.

#### Experimental Workflow Principle:

- Preparation: RhE tissue models are pre-incubated to ensure viability and stability.
- Application: The test chemical (**3-Chloro-1,1-diethoxypropane**) is applied topically to the surface of the RhE tissue for a defined period (e.g., 42-60 minutes).[8][9] Negative (saline) and positive (e.g., 5% SDS) controls are run in parallel.
- Incubation: After exposure, the chemical is thoroughly rinsed off, and the tissues are incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.[9]
- Viability Assessment (MTT Assay): Tissue viability is measured using a colorimetric assay, most commonly the MTT assay. Viable cells in the tissue reduce the yellow MTT tetrazolium salt to a purple formazan product. The amount of formazan produced is directly proportional to the number of living cells.
- Classification: The optical density of the extracted formazan is read with a spectrophotometer. The viability of the chemical-treated tissues is calculated as a percentage relative to the negative control.
  - Cell Viability  $\leq 50\%$  → Classified as Irritant (Category 2).[7][10]

- Cell Viability > 50% → Not Classified.

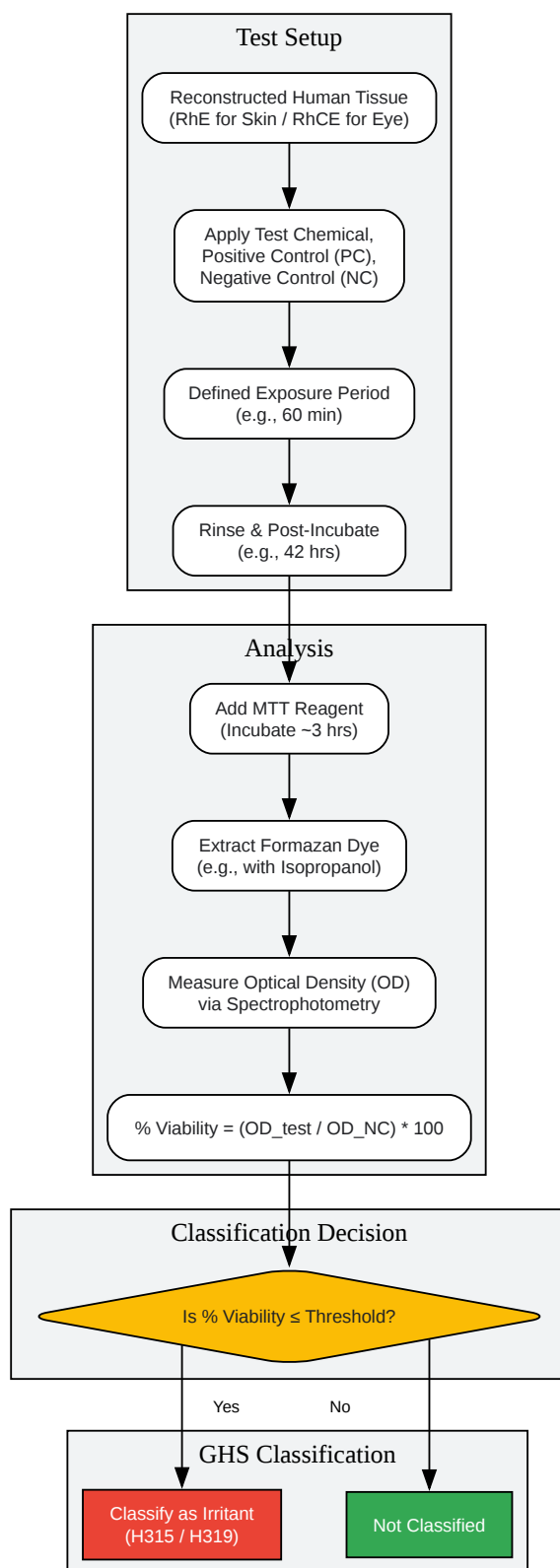
This protocol provides a robust and mechanistically relevant system for predicting skin irritation without the use of live animals.

#### Protocol Spotlight: In Vitro Eye Irritation Testing (Basis for H319 Classification)

Similarly, the serious eye irritation classification is based on in vitro methods like those described in OECD Test Guideline 492, using Reconstructed Human Cornea-like Epithelial (RhCE) models.[\[11\]](#)[\[12\]](#)

#### Experimental Workflow Principle:

- Model: An RhCE tissue model, which mimics the human corneal epithelium, is used.
- Application: The test chemical is applied to the surface of the corneal model for a specified exposure time.
- Incubation & Viability: Following exposure and rinsing, the tissue is incubated, and cell viability is determined using the MTT assay, similar to the skin irritation test.
- Classification: The classification threshold is different from the skin test. For many RhCE test methods, a chemical is identified as an eye irritant (Category 2) if the mean tissue viability is  $\leq 60\%$ .[\[13\]](#)



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Caption: General workflow for in vitro irritation testing.

## Environmental Hazards

Currently, there is no available data regarding the ecotoxicity of **3-Chloro-1,1-diethoxypropane**. Safety data sheets indicate that information on toxicity to fish, daphnia, algae, and microorganisms is not available, nor is data on its persistence, degradability, or bioaccumulative potential.<sup>[2]</sup> Consequently, it is not classified for environmental hazards under GHS. However, a lack of data does not equate to a lack of hazard. Standard precautions for chemical waste disposal must be strictly followed.

## Part 2: Practical Application and Risk Mitigation

A GHS classification is only as valuable as its application in the laboratory. The following table synthesizes the classification into a practical guide for daily use.

Table 2: GHS Labeling and Practical Summary for **3-Chloro-1,1-diethoxypropane**

Element	Details
Pictograms	
Signal Word	Warning[1][2][4]
Hazard Statements	H226: Flammable liquid and vapor.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. [1][2][4]
Key Precautionary Statements (Prevention)	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.P233: Keep container tightly closed.P261: Avoid breathing vapors.P264: Wash hands and exposed skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
Key Precautionary Statements (Response)	P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P332+P317: If skin irritation occurs: Get medical help.P337+P317: If eye irritation persists: Get medical help.P370+P378: In case of fire: Use appropriate media to extinguish.[2]
Key Precautionary Statements (Storage)	P403+P235: Store in a well-ventilated place. Keep cool.P405: Store locked up.[2]
Key Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal facility.[2]

## Safe Handling and PPE Recommendations



The GHS precautionary statements provide a clear mandate for engineering controls and personal protective equipment (PPE).

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to comply with P261 and P271, preventing the inhalation of vapors and potential respiratory irritation. Ensure an eyewash station and safety shower are immediately accessible.
- Storage: Store in a designated, well-ventilated flammable liquids cabinet, away from oxidizing agents and sources of ignition, fulfilling P210 and P403 requirements.
- Personal Protective Equipment (P280):
  - Eye/Face Protection: Wear chemical safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required for larger quantities or splash-prone operations.[\[2\]](#)
  - Skin Protection: Wear a lab coat. Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves prior to use and change them immediately if contamination occurs.[\[2\]](#)
  - Respiratory Protection: Under normal use in a fume hood, respiratory protection is not required. If engineering controls fail or for emergency response, a full-face respirator with an appropriate organic vapor cartridge is necessary.[\[2\]](#)

## Conclusion

The GHS classification of **3-Chloro-1,1-diethoxypropane** as a Category 3 flammable liquid, a Category 2 skin irritant, and a Category 2A serious eye irritant provides a clear and actionable framework for its safe use. This classification is not arbitrary; it is grounded in physical chemistry principles (flash point) and supported by modern, validated in vitro toxicological methods that form a self-validating system for hazard prediction. For the research and development professional, internalizing this information—from the "why" of the classification to the "how" of the precautionary measures—is essential for maintaining a culture of safety and scientific integrity.

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